

Sodium 3-Hydroxybenzoate: Safe Handling & Disposal Protocol

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Compound of Interest

Compound Name: Sodium 3-hydroxybenzoate

CAS No.: 7720-19-6

Cat. No.: B1681035

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Part 1: Executive Safety Directive

Do not treat **Sodium 3-hydroxybenzoate** as generic organic waste. While often perceived as a benign food preservative intermediate, this compound presents specific handling challenges due to its alkaline nature (pH 9.0–10.5) and high water solubility (~333 g/L).[1]

Critical Operational Risks:

- **Exothermic Neutralization:** Mixing this salt directly with concentrated acid waste streams in a closed container can generate significant heat and precipitate the less soluble parent acid (3-hydroxybenzoic acid), potentially clogging waste lines or rupturing containers.[1]
- **Particulate Hazard:** As a fine crystalline powder, it poses a combustible dust hazard if aerosolized during transfer.[1]
- **Regulatory Status:** While not a P-listed or U-listed acute hazardous waste under US RCRA regulations, it must be managed as Non-Regulated Chemical Waste (unless mixed with listed solvents) and disposed of via incineration.[1]

Part 2: Physicochemical & Hazard Profile[2][3]

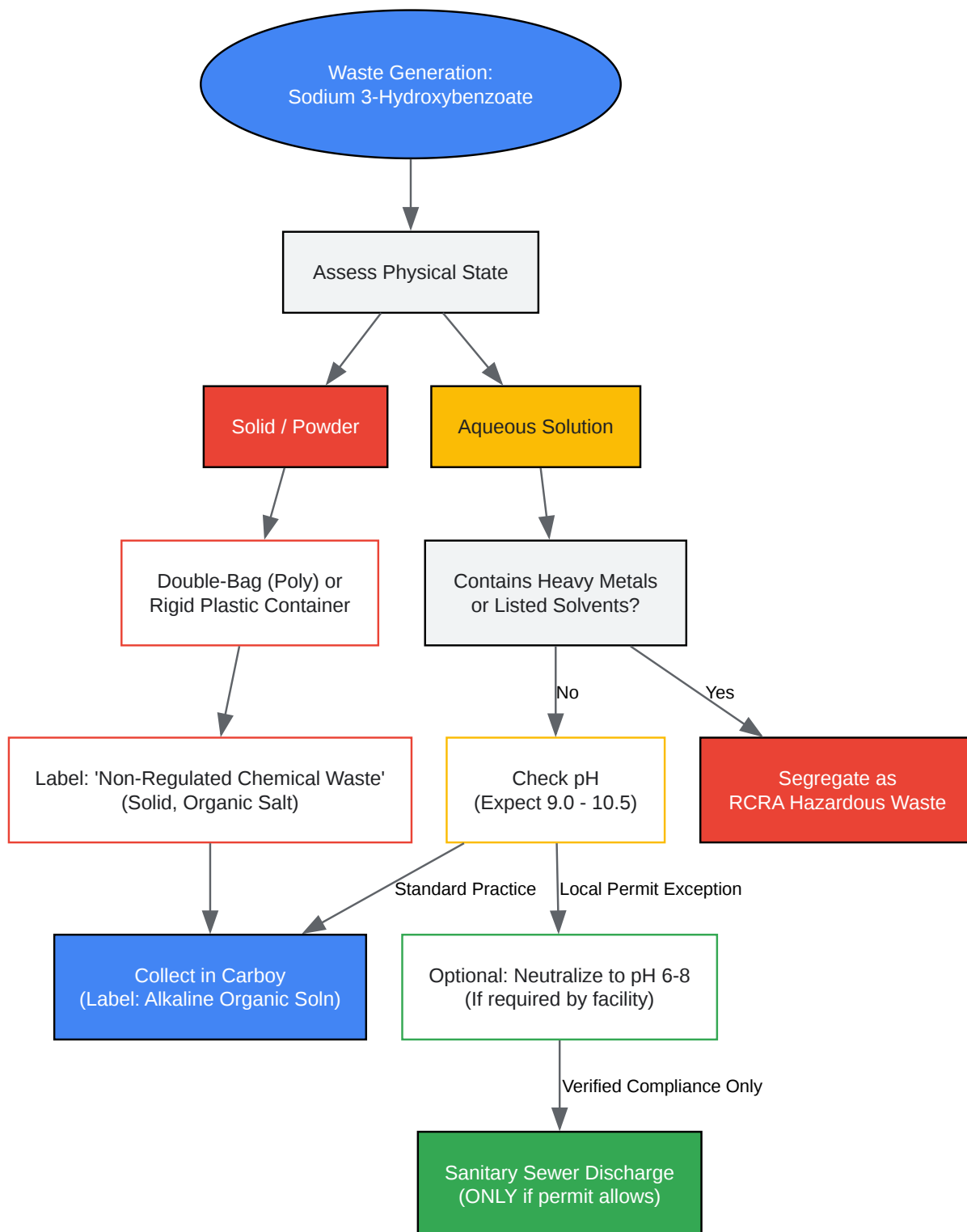
Effective disposal requires understanding the material's behavior in solution.[1] Consult this table before designating waste streams.

Property	Value / Description	Operational Implication
Appearance	White crystalline powder	Easy to aerosolize; use local exhaust ventilation.
Water Solubility	~333 g/L (20°C)	Highly soluble; spills will spread rapidly on wet surfaces. [1]
pH (Aqueous)	9.0 – 10.5 (Alkaline)	DO NOT mix with strong acids (e.g., HCl, H ₂ SO ₄) without cooling.[1]
Flash Point	>170°C	Combustible, but not flammable under normal conditions.[1]
GHS Hazards	H315 (Skin), H319 (Eye), H335 (Resp)	Standard PPE (Nitrile gloves, safety goggles) is mandatory. [1]
RCRA Status	Non-Listed (US)	Dispose of based on characteristic hazards or local policy.[1]

Part 3: Disposal Workflow & Decision Logic

The following flowchart illustrates the decision logic for disposing of **Sodium 3-hydroxybenzoate**. This system prevents the common error of "drain disposal" which, while physically possible due to solubility, is often a violation of local POTW (Publicly Owned Treatment Works) permits due to BOD (Biological Oxygen Demand) loading.[1]

Diagram 1: Waste Stream Decision Matrix[1]



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Caption: Decision logic for segregating solid vs. liquid waste streams to ensure regulatory compliance.

Part 4: Detailed Operational Protocols

Protocol A: Solid Waste Disposal (Preferred)

Best for: Expired reagents, spill cleanup residues, or excess dry powder.[1]

- Container Selection: Use a High-Density Polyethylene (HDPE) wide-mouth jar or a double-lined polyethylene bag.[1] Avoid metal containers as long-term storage of moist alkaline salts can cause corrosion.[1]
- Labeling: Mark clearly as "Non-Regulated Chemical Waste: **Sodium 3-Hydroxybenzoate.**"
- Segregation: Store away from strong acids (Nitric, Sulfuric, Hydrochloric) in the waste accumulation area.[1]
- Final Disposition: Hand over to EHS for incineration. High-temperature incineration is the standard destruction method.[1]

Protocol B: Aqueous Solution Disposal

Best for: Mother liquors, reaction byproducts, or dissolved waste.[1]

- Compatibility Check: Before pouring into a satellite accumulation container (carboy), verify the carboy does not contain acidic waste.[1]
 - Why? Acidification will convert the salt back to 3-hydroxybenzoic acid.[1] While not dangerous, this often precipitates as a solid sludge, fouling the carboy and making pumping difficult for the waste contractor.[1]
- pH Adjustment (Optional but Recommended): If you must mix with other aqueous organic waste, maintain the pH between 8 and 10 to keep the compound soluble.[1]
- Volume Reduction: If the volume is large (>5L) and the concentration is low, consider rotary evaporation to recover the solid salt for Protocol A disposal.[1] This reduces liquid waste disposal costs significantly.[1]

Part 5: Emergency Spill Response

In the event of a powder spill, immediate containment is necessary to prevent the dust from becoming an inhalation hazard or entering drainage systems.[1]

Diagram 2: Spill Response Workflow



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Caption: Step-by-step spill response focusing on dust minimization and exposure prevention.

Specific Spill Steps:

- Dry Cleanup: Do not use water initially.[1] Water will dissolve the salt and spread the contamination over a larger surface area.[1] Use a scoop or dustpan.[1]
- Wet Polish: Only after the bulk solid is removed, use water and paper towels to clean the residue.[1]
- Verification: The surface should not feel slippery (soapy) to the touch; slipperiness indicates residual alkaline salt.[1]

Part 6: References & Authority[1]

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 23675765, **Sodium 3-hydroxybenzoate**. [1] Retrieved from [[Link](#)][1]
- European Chemicals Agency (ECHA). Registration Dossier: 3-hydroxybenzoic acid, sodium salt. [1][2] Retrieved from [[Link](#)](General search link provided as specific deep links vary by session)[1]
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Sources

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